

Method for determining sodium ferulate in plasma samples.

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Compound of Interest

Compound Name: Sodium ferulic

CAS No.: 24276-84-4

Cat. No.: B1260051

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Application Note: High-Sensitivity Determination of Sodium Ferulate in Plasma via LC-MS/MS

Abstract

This application note details a robust, validated protocol for the quantification of Sodium Ferulate (SF) in plasma samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). While Sodium Ferulate is the administered salt form, it exists as the ferulate anion or free ferulic acid (FA) in biological matrices. This guide focuses on measuring the active moiety, Ferulic Acid, using a Liquid-Liquid Extraction (LLE) technique optimized for high recovery and minimal matrix effects. The method is designed for pharmacokinetic (PK) profiling and therapeutic drug monitoring (TDM) in drug development.

Introduction & Chemical Context

Sodium Ferulate (3-methoxy-4-hydroxycinnamate sodium) is widely used in pharmacology for its anti-inflammatory, antioxidant, and anti-thrombotic properties. In plasma, the sodium salt dissociates immediately. Therefore, analytical methods must target Ferulic Acid (FA).^[1]

Key Analytical Challenges:

- Polarity & Ionization: FA is a weak acid (). It requires specific pH control during extraction to ensure transfer into organic solvents.
- Stability: The conjugated double bond makes FA susceptible to cis-trans isomerization under UV light and oxidation at room temperature.
- Matrix Interference: Plasma phospholipids can suppress ionization in ESI sources, necessitating a clean extraction protocol.

Method Development Strategy

Internal Standard (IS) Selection

- Recommended: Isoferulic Acid or Ferulic Acid-d3 (deuterated).
- Rationale: Isoferulic acid is a structural isomer with nearly identical extraction recovery and ionization efficiency but chromatographically resolvable. Deuterated standards are ideal but more expensive.

Chromatography & Mass Spectrometry

- Column: C18 reversed-phase (e.g., Agilent ZORBAX SB-C18 or Waters ACQUITY BEH C18).
- Mobile Phase: Acidified water/acetonitrile gradients are essential to suppress silanol activity and improve peak shape for acidic compounds.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Note: While some protocols use positive mode (forming or), negative mode () generally offers lower background noise and higher sensitivity for phenolic acids.

Sample Preparation: The Case for Liquid-Liquid Extraction (LLE)

While Protein Precipitation (PPT) is faster, LLE is superior for SF analysis in plasma because:

- Cleanliness: It removes phospholipids that cause matrix effects in MS.
- Concentration: Evaporation and reconstitution allow for lower Limits of Quantification (LLOQ).
- Acidification: Acidifying plasma prior to LLE drives FA into its neutral form, significantly increasing recovery into the organic layer (Ethyl Acetate).

Experimental Protocol

Materials & Reagents

- Analytes: Sodium Ferulate Reference Standard (purity >99%), Isoferulic Acid (IS).
- Matrix: Drug-free human or rat plasma (K2EDTA or Heparin).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Ethyl Acetate (EtOAc), Formic Acid (FA), Hydrochloric Acid (1M HCl).

Solution Preparation

- Stock Solutions: Prepare 1.0 mg/mL of SF and IS in Methanol. Store at -20°C in amber glass.
- Working Standards: Serially dilute SF stock in 50% Methanol to create a calibration range (e.g., 1–1000 ng/mL).

Sample Preparation Workflow

Step 1: Aliquoting & Spiking

- Transfer 100 µL of plasma into a 1.5 mL amber microcentrifuge tube.
- Add 10 µL of Internal Standard working solution (e.g., 500 ng/mL).

Step 2: Acidification (Critical Step)

- Add 20 μ L of 1M HCl or 5% Formic Acid.
- Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) Lowers pH < 3.0, protonating the carboxyl group of Ferulic Acid (), making it hydrophobic.

Step 3: Extraction

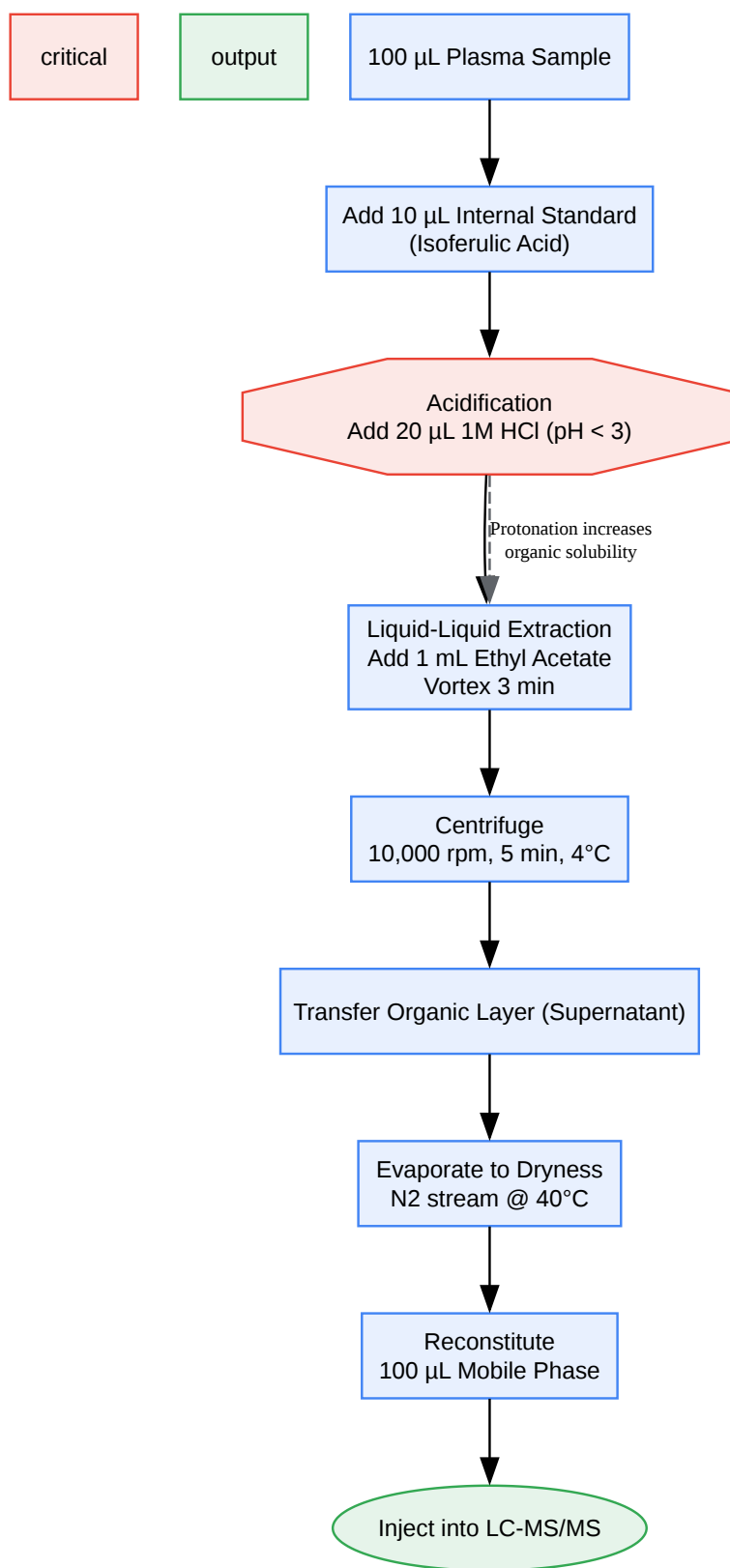
- Add 1.0 mL of Ethyl Acetate.
- Vortex vigorously for 3 minutes.
- Centrifuge at 10,000 rpm for 5 minutes at 4°C.

Step 4: Concentration

- Transfer 800 μ L of the upper organic layer (supernatant) to a clean glass tube.
- Evaporate to dryness under a gentle stream of Nitrogen at 40°C.

Step 5: Reconstitution

- Reconstitute the residue in 100 μ L of Mobile Phase (ACN:Water, 20:80 v/v).
- Vortex for 1 minute and centrifuge at 10,000 rpm for 5 minutes.
- Transfer supernatant to autosampler vials.



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Figure 1: Optimized Liquid-Liquid Extraction (LLE) workflow for Sodium Ferulate. Acidification is the critical control point for recovery.

LC-MS/MS Conditions

Table 1: Chromatographic Parameters

Parameter	Condition
Instrument	HPLC/UPLC coupled to Triple Quadrupole MS
Column	Agilent ZORBAX SB-C18 (2.1 x 100 mm, 3.5 µm) or equivalent
Column Temp	35°C
Flow Rate	0.3 mL/min
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-1 min: 10% B; 1-4 min: 10% → 90% B; 4-5 min: 90% B; 5.1 min: 10% B (Re-equilibration)
Injection Vol	5 µL

Table 2: Mass Spectrometry Parameters (ESI Negative Mode)

Compound	Precursor Ion ()	Product Ion ()	Cone Voltage (V)	Collision Energy (eV)
Ferulic Acid	193.1 ()	134.0 (Quant)	25	18
178.0 (Qual)	25	12		
Isoferulic Acid (IS)	193.1 ()	133.9	25	20

Method Validation & Quality Control

To ensure scientific integrity, the method must be validated according to FDA/EMA Bioanalytical Guidelines.

Linearity & Sensitivity

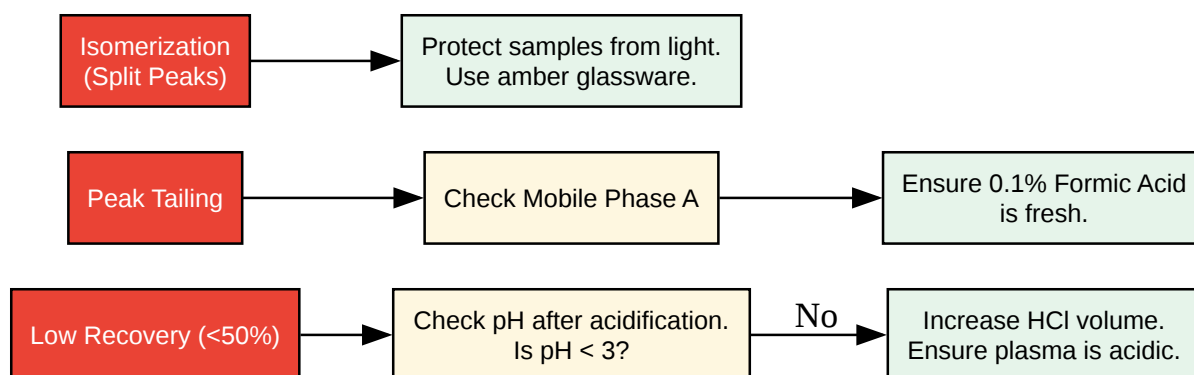
- Range: 1.0 – 1000 ng/mL.
- Curve Fitting: Weighted least squares () linear regression.
- LLOQ: The lowest concentration with Signal-to-Noise (S/N) ratio

Stability Assessment Protocol

Sodium Ferulate is sensitive. Validation must prove stability under these conditions:

- Bench-top Stability: 4 hours at Room Temperature (amber vials).
- Freeze-Thaw: 3 cycles from -80°C to Room Temperature.
- Autosampler Stability: 24 hours at 10°C (processed samples).
- Long-term Stability: 30 days at -80°C.

Troubleshooting Guide



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Figure 2: Decision tree for troubleshooting common assay failures.

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